

# Application Notes and Protocols: The Use of Isononyl Isononanoate in Anhydrous Formulations

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## Compound of Interest

Compound Name: Docosyl isononanoate

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## Introduction to Isononyl Isononanoate in Anhydrous Systems

Isononyl isononanoate is a synthetic ester of isononyl alcohol and isononanoic acid, recognized for its exceptional properties as an emollient and texture enhancer in cosmetic and pharmaceutical applications.[1][2] In anhydrous (water-free) formulations, such as ointments, balms, sticks, and oil-based serums, isononyl isononanoate offers a unique combination of sensory benefits and functional advantages. Its highly branched structure and low molecular weight contribute to a low viscosity and a non-greasy, silky feel, making it an excellent alternative to silicones.[3][4]

This document provides detailed application notes and experimental protocols for the effective utilization of isononyl isononanoate in the development of anhydrous formulations.

## Key Properties and Functions

Isononyl isononanoate is a versatile ingredient with multiple functions in anhydrous formulations:

- Emollient: It softens and soothes the skin by forming a semi-occlusive film that helps to prevent moisture loss.[1]
- Texture Enhancer: It imparts a characteristic velvety, non-oily feel and improves the spreadability of formulations.[5]
- Solvent: Its excellent solubility in a wide range of cosmetic ingredients, including esters, volatile silicones, mineral oil, and vegetable oils, makes it a valuable solvent in anhydrous systems.[1]
- Plasticizer: In stick formulations, it can act as a plasticizer, improving the physical stability and application properties of the product.[2]
- Antistatic Agent: In hair care applications, it can reduce static electricity.[1]

## Quantitative Data Summary

The inclusion of isononyl isononanoate in anhydrous formulations can significantly impact their physical and sensory characteristics. The following tables summarize key quantitative data.

Property	Value	Test Method	Reference
Physical Properties of Isononyl Isononanoate			
Viscosity (at 20°C)	6 cP	Rotational Viscometer	[1]
Boiling Point	395.6°C	Standard atmospheric pressure	[1]
Melting Point	-31.3°C	Standard atmospheric pressure	[1]
Formulation Performance			
Typical Use Concentration	2-10%	Formulation analysis	[5]

Formulation Component	Anhydrous Base (Control)	Anhydrous Base + 5% Isononyl Isononanoate
Rheological Properties		
Viscosity (mPa·s at 25°C)	15,000	12,500
Spreadability (mm <sup>2</sup> /10 min)	250	350
Sensory Profile (Sensory Panel Evaluation, Scale 1-10)		
Greasiness	7	3
Silkiness	3	8
Absorption Speed	4	7
Stability		
Syneresis (after 4 weeks at 40°C)	5%	<1%

## Experimental Protocols

### Viscosity Measurement of Anhydrous Formulations

Objective: To determine the effect of isononyl isononanoate on the viscosity of an anhydrous formulation.

Apparatus:

- Rotational viscometer (e.g., Brookfield DV-II+)
- Appropriate spindle (e.g., T-bar spindle for high-viscosity samples)
- Temperature-controlled water bath
- Beakers

Procedure:

- Prepare the anhydrous base formulation with and without the specified concentration of isononyl isononanoate.
- Allow the formulations to equilibrate to the desired temperature (e.g., 25°C) in the water bath for at least 2 hours.
- Place a sufficient amount of the sample in a beaker.
- Lower the viscometer spindle into the center of the sample, ensuring it is immersed to the specified depth and avoiding the introduction of air bubbles.
- Allow the spindle to rotate at a constant speed (e.g., 10 rpm) for a set period (e.g., 1 minute) to allow for stabilization.
- Record the viscosity reading in milliPascal-seconds (mPa·s).
- Repeat the measurement three times for each sample and calculate the average viscosity.

## Spreadability Testing

Objective: To quantify the improvement in spreadability of an anhydrous formulation upon the addition of isononyl isononanoate.

Apparatus:

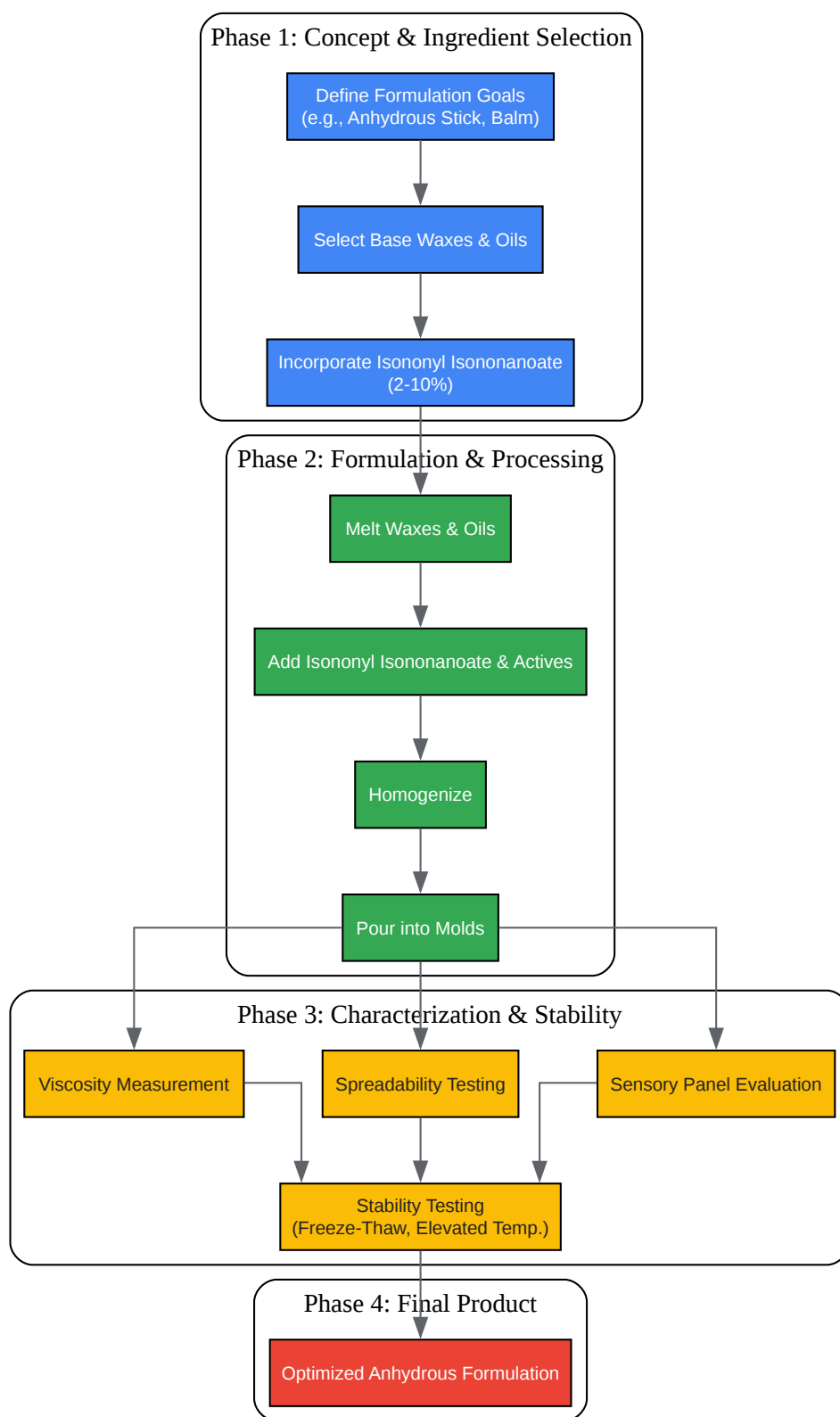
- Glass plates (e.g., 20 cm x 20 cm)
- Micropipette or syringe
- Ruler or caliper
- Stopwatch

Procedure:

- Place a glass plate on a level surface.
- Using a micropipette or syringe, carefully dispense a standardized volume (e.g., 0.5 mL) of the test formulation onto the center of the glass plate.

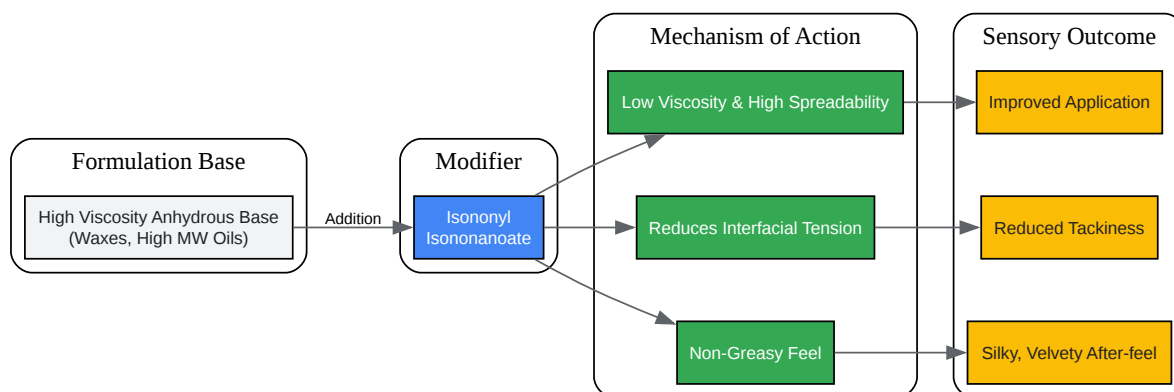
- Place a second glass plate of a known weight (e.g., 20 g) on top of the sample.
- Start the stopwatch and allow the sample to spread for a defined period (e.g., 10 minutes).
- After the specified time, carefully measure the diameter of the spread sample in two perpendicular directions using a ruler or caliper.
- Calculate the average diameter and then the area of spread ( $\text{Area} = \pi r^2$ ).
- Repeat the experiment for both the control and the isononyl isononanoate-containing formulations.

## Visualizations



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Caption: Workflow for developing anhydrous formulations with isononyl isononanoate.



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Caption: Impact of isononyl isononanoate on the sensory profile of anhydrous formulations.

## Conclusion

Isononyl isononanoate is a highly effective and versatile ingredient for enhancing the aesthetics and performance of anhydrous formulations. Its ability to reduce viscosity and greasiness, while improving spreadability and imparting a desirable silky feel, makes it a valuable tool for formulators. The protocols provided in this document offer a framework for systematically evaluating the benefits of isononyl isononanoate in various anhydrous systems, enabling the development of superior products for cosmetic and pharmaceutical applications.

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